

# Application of cis-1,2-Dichloroethylene in Groundwater Remediation Studies

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## Compound of Interest

Compound Name: *cis-1,2-Dichloroethylene*

Cat. No.: B151661

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**cis-1,2-Dichloroethylene** (cis-1,2-DCE) is a chlorinated organic compound frequently detected as a contaminant in groundwater. It is often an intermediate product of the anaerobic biodegradation of more highly chlorinated solvents such as tetrachloroethylene (PCE) and trichloroethylene (TCE).<sup>[1]</sup> Due to its persistence and potential health risks, the remediation of cis-1,2-DCE-contaminated groundwater is a significant environmental concern. This document provides an overview of current applications and detailed protocols for studying the remediation of cis-1,2-DCE in groundwater, with a focus on both biological and abiotic treatment methodologies.

## Bioremediation of cis-1,2-Dichloroethylene

Bioremediation harnesses the metabolic processes of microorganisms to degrade or transform contaminants. In the case of cis-1,2-DCE, both anaerobic and aerobic pathways have been extensively studied.

### Anaerobic Bioremediation: Reductive Dechlorination

Under anaerobic conditions, the primary bioremediation pathway for cis-1,2-DCE is reductive dechlorination. This process involves the sequential removal of chlorine atoms, transforming

cis-1,2-DCE to vinyl chloride (VC) and finally to non-toxic ethene.[1] Microorganisms such as *Dehalococcoides mccartyi* play a crucial role in this process, utilizing chlorinated compounds as electron acceptors.[2][3]

## Aerobic Bioremediation: Oxidation

Aerobic bacteria can also degrade cis-1,2-DCE, often using it as a sole carbon and energy source.[4] This oxidative degradation pathway is a promising remediation strategy as it can lead to the complete mineralization of the contaminant to carbon dioxide and water, avoiding the accumulation of harmful intermediates like vinyl chloride.[5]

## Abiotic Remediation of cis-1,2-Dichloroethylene

Abiotic remediation involves the use of chemical or physical processes to transform contaminants. For cis-1,2-DCE, common approaches include the use of zero-valent iron (ZVI) and other reactive minerals.

### Zero-Valent Iron (ZVI)

Zero-valent iron is a strong reducing agent that can abiotically degrade cis-1,2-DCE. The reaction involves the transfer of electrons from the iron surface to the chlorinated molecule, leading to its dechlorination. Modified ZVI, such as sulfidated or biochar-supported ZVI, has shown enhanced reactivity and removal efficiency for cis-1,2-DCE.[6]

### Reactive Minerals

Certain naturally occurring minerals, such as magnetite and pyrite, can also contribute to the abiotic degradation of cis-1,2-DCE under anaerobic conditions.[7][8] These minerals can facilitate reductive dechlorination, although the rates may be slower compared to those achieved with engineered systems like ZVI barriers.

## Data Presentation

### Table 1: Quantitative Data from Bioremediation Studies of cis-1,2-DCE

| Study Type                             | Microorganism/Consortium       | Initial cDCE Concentration | Treatment Conditions   | Degradation Rate/Efficiency  | Final Products                         | Reference |
|--|--------------------------------|----------------------------|--|--|--|-----------|
| Aquifer Microcosms                     | Dehalococcoides mccartyi (Dhc) | 5 mg/L                     | Anaerobic, bioaugmented with varying Dhc cell densities ( $10^3$ to $10^8$ cells/mL) | Rate coefficient (kcDCE) of $10^{-4}$ day $^{-1}$ at low Dhc densities                         | Vinyl Chloride, Ethene                 | [2][3]    |
| Groundwater Microcosms                 | Indigenous Aerobic Bacteria    | Up to 100 mg/L             | Aerobic, cDCE as sole carbon source, pH ~7, 4-23°C                                   | Growth yield of $12.5 \pm 1.9$ g of protein/Mol of cDCE; Doubling time of $53 \pm 2$ h at 23°C | Mineralization (CO $_2$ )              | [4]       |
| Landfill Leachate Sediment Culture     | Clostridium sp. strain DC1     | Not specified              | Anaerobic  | Complete dechlorination  | Chloride ions (stoichiometric release) | [9]       |
| Freshwater Wetland Sediment Microcosms | Indigenous microorganisms      | Not specified              | Methanogenic and Sulfate-reducing  | Faster degradation under methanogenic conditions   | Vinyl Chloride, Ethene                 | [10]      |

**Table 2: Quantitative Data from Abiotic Remediation Studies of cis-1,2-DCE**

| Study Type                     | Reactive Material  | Initial cDCE Concentration | Treatment Conditions           | Transformation/Removal Efficiency   | Final Products                     | Reference |
|--------------------------------|--|----------------------------|--------------------------------|---|------------------------------------|-----------|
| Fractured Sandstone Microcosms | Typical Sandstone  | ~40 mg/L                   | Anaerobic, 120 days incubation | 11-14% transformation to <sup>14</sup> CO <sub>2</sub> , 1-3% to soluble products | CO <sub>2</sub> , Soluble Products | [8]       |
| Fractured Sandstone Microcosms | Pyrite-rich Sandstone                                    | ~40 mg/L                   | Anaerobic, 120 days incubation | 2-4% transformation to <sup>14</sup> CO <sub>2</sub> , 1% to soluble products     | CO <sub>2</sub> , Soluble Products | [8]       |
| Laboratory Batch Study         | Sulfur- and Biochar-modified Zero-Valent Iron (ZVI-BC-S) | Not specified              | Not specified                  | 62.0% removal of cDCE   | Not specified                      | [6]       |

## Experimental Protocols

### Protocol 1: Anaerobic Microcosm Study for Bioremediation of cis-1,2-DCE

Objective: To assess the potential for anaerobic biodegradation of cis-1,2-DCE by a microbial consortium.

Materials:

- Anaerobic glove box
- Serum bottles (160 mL) with butyl rubber stoppers and aluminum crimp seals
- Groundwater and sediment from the contaminated site
- **cis-1,2-Dichloroethylene** (neat or as a standard solution)
- Electron donor (e.g., lactate, ethanol)
- Nutrient medium (if required)
- Syringes and needles
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC/MS)

Procedure:

- **Microcosm Setup:** Inside an anaerobic glove box, add a known amount of sediment and groundwater to each serum bottle.
- **Spiking:** Spike the microcosms with a known concentration of cis-1,2-DCE. A set of control microcosms should be prepared (e.g., killed controls with autoclaved sediment/water).
- **Amendment:** If biostimulation is being tested, add an electron donor and/or nutrients.[\[11\]](#)
- **Incubation:** Seal the bottles and incubate them in the dark at a constant temperature representative of the groundwater environment.
- **Sampling:** Periodically, remove a headspace or liquid sample from each microcosm using a gas-tight syringe.
- **Analysis:** Analyze the samples for the concentration of cis-1,2-DCE and its degradation products (vinyl chloride, ethene) using GC-FID or GC/MS.[\[12\]](#)[\[13\]](#)
- **Data Interpretation:** Plot the concentration of cis-1,2-DCE over time to determine the degradation rate.

## Protocol 2: Abiotic Degradation of cis-1,2-DCE using Zero-Valent Iron

Objective: To evaluate the effectiveness of ZVI for the abiotic degradation of cis-1,2-DCE.

Materials:

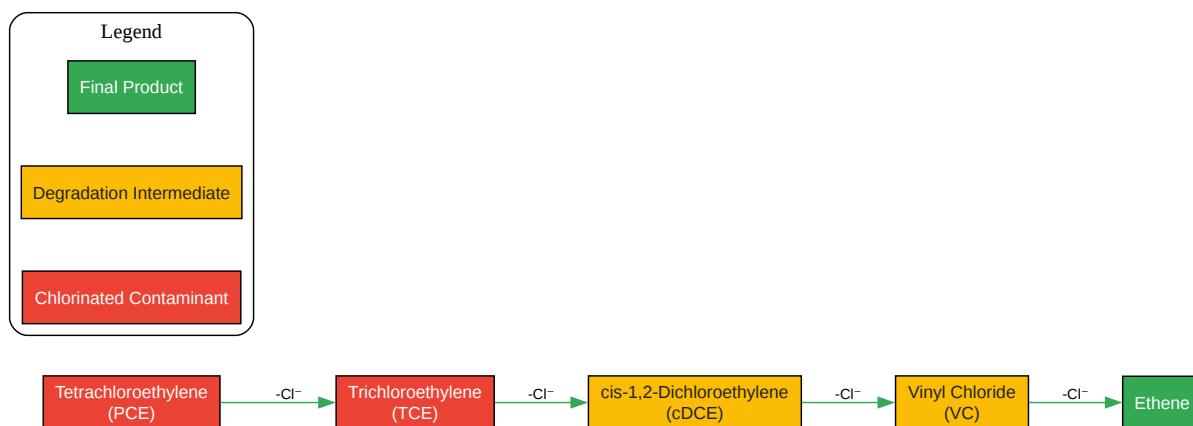
- Batch reactors or columns
- Zero-Valent Iron (ZVI) particles (e.g., micro or nanoscale)
- **cis-1,2-Dichloroethylene**-contaminated water
- Inert gas (e.g., nitrogen) for purging
- Shaker table or column pump
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC/MS)

Procedure:

- **Reactor Setup:** For batch experiments, add a known mass of ZVI to a reactor containing the contaminated water. For column experiments, pack a column with a mixture of ZVI and sand.
- **Deoxygenation:** Purge the reactor or column with an inert gas to create anaerobic conditions.
- **Reaction Initiation:** Introduce the cis-1,2-DCE contaminated water to the reactor or pump it through the column at a constant flow rate.
- **Incubation/Operation:** For batch tests, place the reactors on a shaker table. For column tests, maintain a continuous flow.
- **Sampling:** Collect aqueous samples from the batch reactor or the column effluent at regular intervals.
- **Analysis:** Analyze the samples for the concentration of cis-1,2-DCE and potential degradation products.[\[12\]](#)[\[13\]](#)

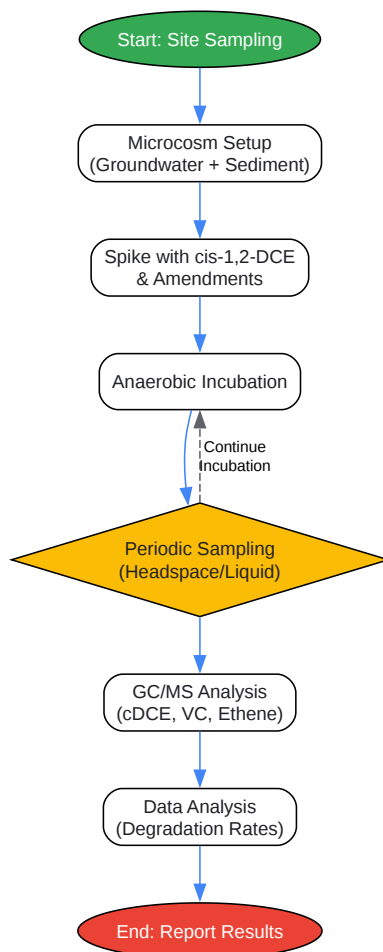
- Data Analysis: Calculate the removal efficiency and degradation rate constant.

## Mandatory Visualization



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Caption: Anaerobic reductive dechlorination pathway of chlorinated ethenes.



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Caption: Experimental workflow for a microcosm bioremediation study.

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## References

- 1. [digitalcommons.unl.edu](https://digitalcommons.unl.edu) [digitalcommons.unl.edu]
- 2. [par.nsf.gov](https://par.nsf.gov) [par.nsf.gov]
- 3. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]



- 4. Aerobic biodegradation of cis-1,2-dichloroethene as sole carbon source: Stable carbon isotope fractionation and growth characteristics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. usgs.gov [usgs.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Anaerobic abiotic transformations of cis-1,2-dichloroethene in fractured sandstone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Anaerobic degradation of cis-1,2-dichloroethylene and vinyl chloride by Clostridium sp. strain DC1 isolated from landfill leachate sediment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Biodegradation of trichloroethylene and its anaerobic daughter products in freshwater wetland sediments [pubs.usgs.gov]
- 11. itrcweb.org [itrcweb.org]
- 12. cdn.who.int [cdn.who.int]
- 13. guidelines.nhmrc.gov.au [guidelines.nhmrc.gov.au]
- To cite this document: BenchChem. [Application of cis-1,2-Dichloroethylene in Groundwater Remediation Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151661#application-of-cis-1-2-dichloroethylene-in-groundwater-remediation-studies]

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